

Safeguarding Your Research: A Comprehensive Guide to Handling Kalibor (Sodium Tetraphenylborate)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Kalibor

Cat. No.: B116482

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For Immediate Reference: Key Safety and Handling Information for **Kalibor**

This guide provides essential, immediate safety and logistical information for the proper handling and disposal of **Kalibor** (Sodium Tetraphenylborate, CAS No. 143-66-8). The following procedural steps are designed to ensure the safety of researchers, scientists, and drug development professionals in the laboratory. Adherence to these guidelines is critical to mitigate risks associated with this compound.

Health Hazard and Toxicological Data

Kalibor is classified as acutely toxic if swallowed and can cause skin and eye irritation.[1][2][3][4][5] Ingestion may lead to symptoms such as muscle weakness and weight loss.[1]

Quantitative Toxicological Data

| Parameter | Value | Species | Route | Reference |
|-----------|-----------|---------|-------|-----------|
| LD50 | 288 mg/kg | Rat | Oral | [1] |

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Kalibor** to prevent exposure.

| PPE Category | Specification | Rationale |
|------------------------|---|--|
| Eye Protection | Chemical safety goggles or a face shield. [1] | Protects against dust particles and potential splashes. |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile rubber). | Prevents skin contact. Gloves should be inspected before use and disposed of properly after handling the substance. [1] |
| Body Protection | A lab coat or a chemical-protective suit. | Protects skin and personal clothing from contamination. [1] |
| Respiratory Protection | An approved particulate filter respirator (e.g., NIOSH N95 or EU EN 143) should be used if dust is generated and engineering controls are insufficient. [1] [2] | Prevents inhalation of harmful dust particles. |

Operational Plan: Laboratory Handling and Storage

A systematic approach to handling and storage is crucial for maintaining a safe laboratory environment.

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure that an eyewash station and a safety shower are readily accessible.[\[4\]](#)
- Ventilation: Always handle **Kalibor** in a well-ventilated area, preferably within a chemical fume hood, to minimize dust inhalation.[\[1\]](#)[\[6\]](#)
- Dispensing: When weighing or transferring the powder, do so carefully to avoid generating dust.

- Avoiding Contamination: Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.[\[2\]](#)[\[6\]](#)
- Incompatibilities: Keep **Kalibor** away from strong oxidizing agents and strong acids.[\[1\]](#)[\[7\]](#)

Storage Procedures:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[3\]](#)
- Protect from light.[\[1\]](#)[\[6\]](#)
- Store locked up and away from incompatible materials.[\[3\]](#)[\[7\]](#)

Emergency Response Plan

In the event of an exposure or spill, immediate and appropriate action is critical.

First Aid Measures

| Exposure Route | Action |
|----------------|---|
| Ingestion | Immediately call a poison control center or doctor. Rinse mouth with water. Do not induce vomiting. [1] [3] |
| Inhalation | Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist. [1] |
| Skin Contact | Remove contaminated clothing. Wash the affected area immediately with soap and plenty of water. Seek medical attention if irritation occurs. [1] [3] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention. [1] [3] |

Spill Management Protocol:

- Evacuate: Evacuate unnecessary personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[\[1\]](#)
- Cleanup:
 - Wear appropriate personal protective equipment (PPE), including respiratory protection.[\[1\]](#)
 - Carefully sweep or vacuum up the spilled solid material, avoiding dust generation.[\[6\]](#)
 - Place the collected material into a suitable, closed, and labeled container for disposal.[\[1\]](#)
- Decontamination: Clean the spill area thoroughly.

Disposal Plan

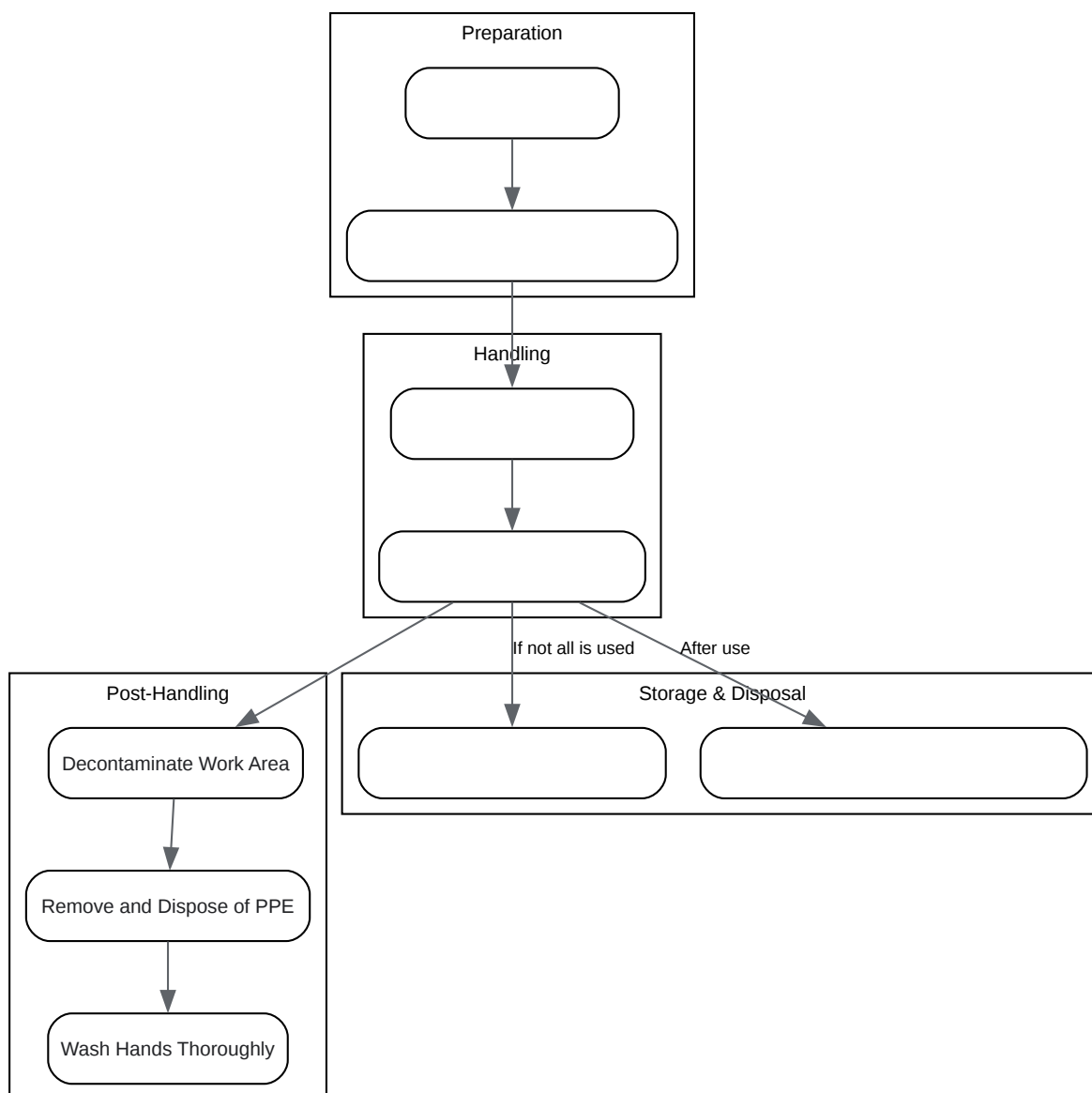
Kalibor waste is considered hazardous and must be disposed of according to institutional and local regulations.

Waste Disposal Procedure:

- Containerization: Collect waste **Kalibor** and any contaminated materials (e.g., gloves, wipes) in a clearly labeled, sealed container for hazardous waste.
- Disposal Method:
 - One recommended method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#)
 - Alternatively, the residue can be incinerated at an approved hazardous waste facility.[\[6\]](#)
- Professional Disposal: Contact a licensed professional waste disposal service to arrange for pickup and disposal. Do not dispose of **Kalibor** down the drain.[\[1\]](#)

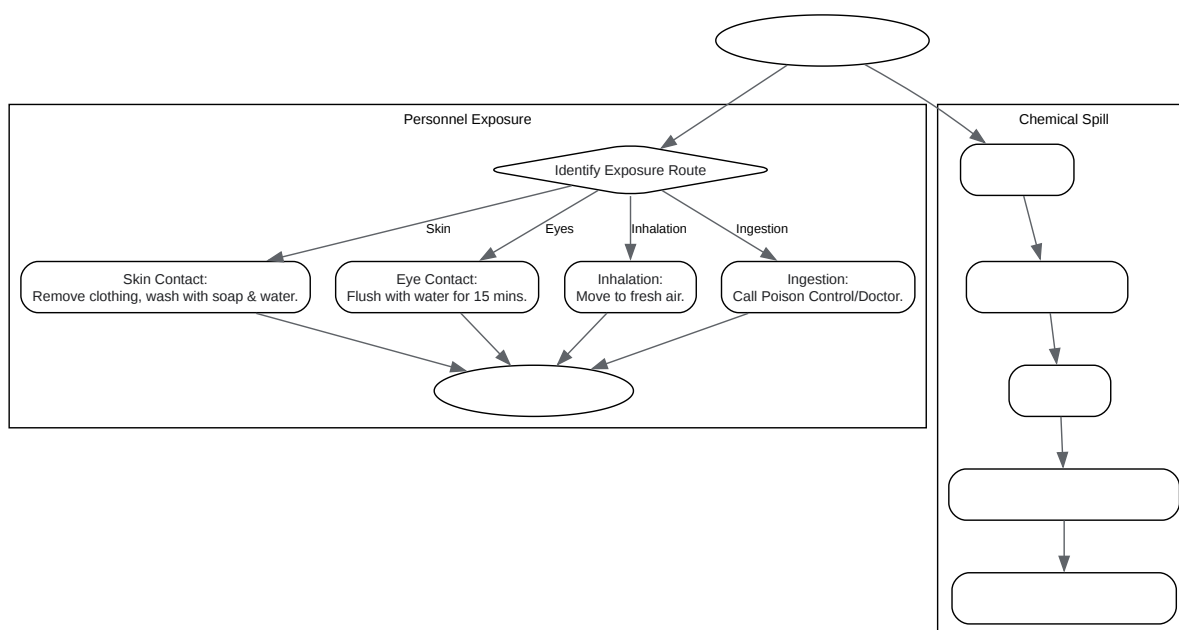
Visual Workflow Guides

The following diagrams illustrate the key workflows for handling **Kalibor** safely.



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*A streamlined workflow for the safe handling of **Kalibor** in a laboratory setting.*



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*A logical flowchart for immediate actions in case of an emergency involving **Kalibor**.*

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